

# Physical and chemical properties of thiourea for lab use

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## Compound of Interest

Compound Name: Thiourea

Cat. No.: B124793

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An In-depth Technical Guide to the Physical and Chemical Properties of **Thiourea** for Laboratory Use

For researchers, scientists, and drug development professionals, a thorough understanding of the properties of chemical reagents is fundamental. **Thiourea** ( $\text{CH}_4\text{N}_2\text{S}$ ), an organosulfur compound, is a versatile molecule with significant applications in organic synthesis, analytical chemistry, and medicinal chemistry.[1][2] Structurally similar to urea with the oxygen atom replaced by a sulfur atom, its properties and reactivity differ significantly.[3][4] This guide provides a comprehensive overview of the physical, chemical, and biological properties of **thiourea**, along with practical laboratory protocols and safety information.

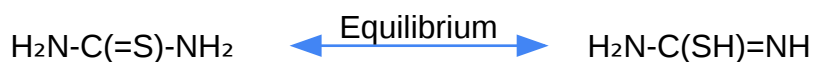
## Physical Properties

**Thiourea** is a white, crystalline solid at room temperature.[4] It is odorless with a bitter taste.[5] [6] Key physical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	CH <sub>4</sub> N <sub>2</sub> S	[4]
Molar Mass	76.12 g/mol	[3][4]
Appearance	White or off-white crystals or powder	[4][5]
Density	1.405 g/cm <sup>3</sup>	[3][7]
Melting Point	170-182 °C (338-360 °F)	[3][6][8][9]
Boiling Point	Decomposes, Sublimes at 150-160 °C in vacuum	[5][10]
Solubility in Water	137 g/L at 20 °C; 142 g/L at 25 °C	[6][11]
Solubility in other solvents	Soluble in hot ethanol and ammonium thiocyanate solution.[4] Insoluble in ether. [4]	[4][10]
Vapor Pressure	0.0028 mmHg	[5]
logP (Octanol/Water Partition Coefficient)	-1.08	[5]
pKa (Strongest Acidic)	13.87	
pKa (Strongest Basic)	-3	

## Chemical Properties and Reactivity

The reactivity of **thiourea** is largely dictated by the thiocarbonyl group (C=S). The sulfur atom is more nucleophilic and the C=S bond is weaker and more polarizable compared to the C=O bond in urea.[4] **Thiourea** exists in equilibrium between its thione and thiol tautomeric forms, with the thione form being more prevalent in aqueous solutions.[12]

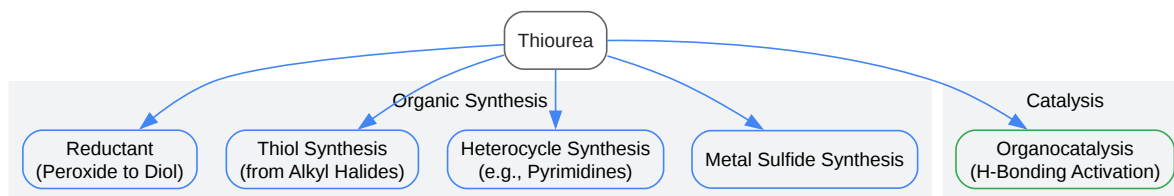


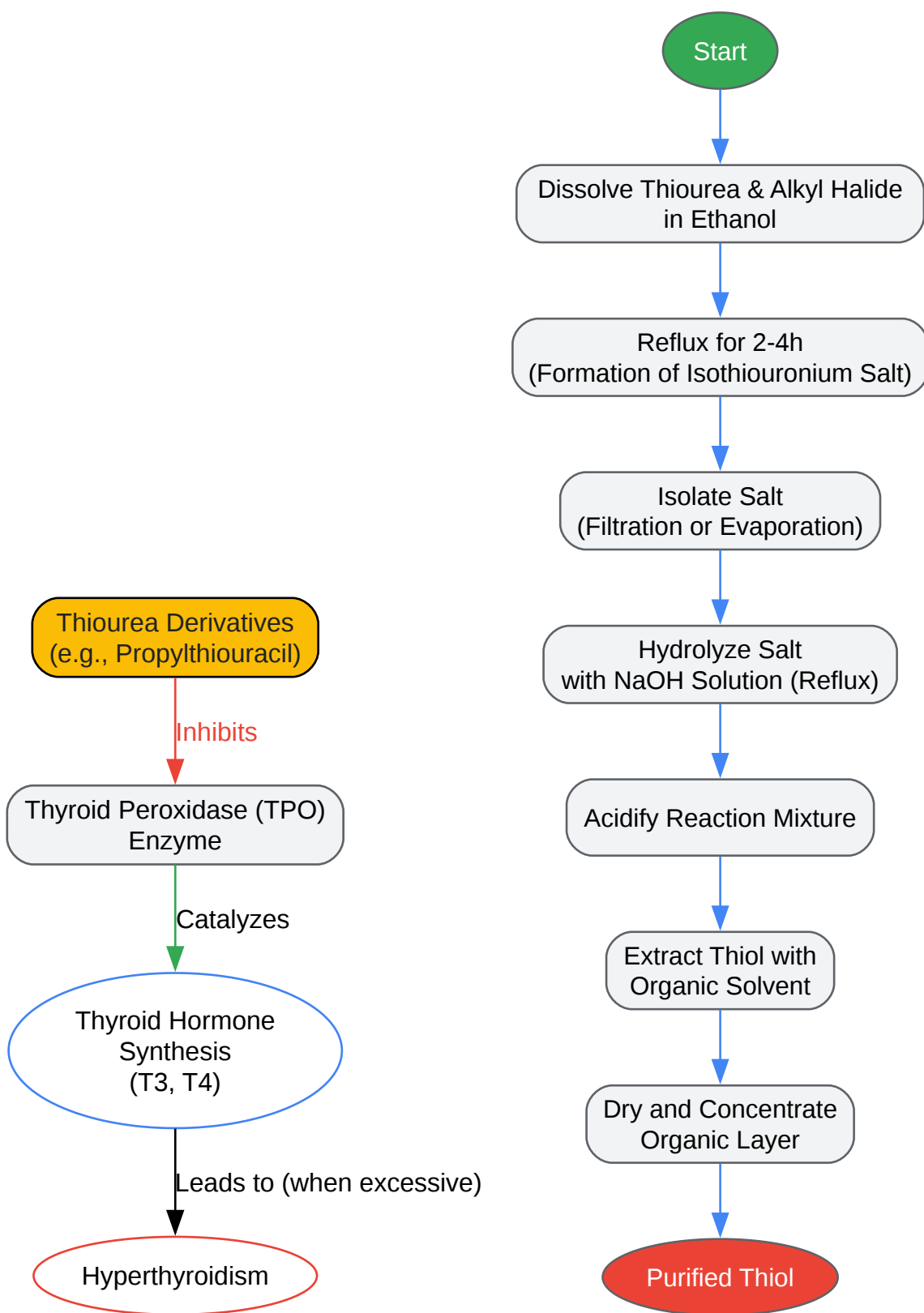
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Caption: Tautomeric equilibrium of **thiourea**.

## Key Chemical Reactions:

- Reductant: **Thiourea** is an effective reducing agent. It is used to reduce peroxides to their corresponding diols and is also employed in the reductive workup of ozonolysis to yield carbonyl compounds.[3]
- Precursor to Thiols: A common application is the conversion of alkyl halides to thiols. The reaction proceeds via the formation of an isothiuronium salt, which is subsequently hydrolyzed to produce the thiol.[3][6]
- Synthesis of Heterocycles: **Thiourea** is a valuable building block for synthesizing pyrimidine derivatives by condensing with  $\beta$ -dicarbonyl compounds.[3] Pharmaceuticals such as thiobarbituric acid and sulfathiazole are prepared using **thiourea**.[3]
- Precursor to Metal Sulfides: It serves as a source of sulfide ions for the synthesis of various metal sulfides, such as mercury sulfide (HgS), when treated with metal salts in an aqueous solution.[3]
- Organocatalysis: **Thiourea** and its derivatives are used as organocatalysts, accelerating reactions through hydrogen-bonding interactions with substrates.[13] These catalysts are advantageous due to their low toxicity, stability, and ability to function under mild, nearly neutral conditions.[13][14]





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